A Technical Guide to Ethanol-1,1-d2 for Advanced Research Applications

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Compound of Interest

Compound Name:	*Ethanol-1,1-d2*
CAS No.:	*1859-09-2*
Cat. No.:	*B154587*

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This guide provides an in-depth exploration of **Ethanol-1,1-d2** (CH_3CD_2OH), a deuterated isotopologue of ethanol, for researchers, scientists, and professionals in drug development. It covers the compound's fundamental properties, its critical applications, detailed experimental protocols, and sourcing information, underscoring its significance in modern scientific investigation.

Introduction: The Role of Deuterium in Science

Deuterium, a stable isotope of hydrogen, serves as a powerful tool in scientific research. Its increased mass compared to protium (^1H) leads to a phenomenon known as the kinetic isotope effect (KIE), where the cleavage of a carbon-deuterium (C-D) bond occurs at a slower rate than a carbon-hydrogen (C-H) bond.[1][2] This principle is expertly leveraged in drug development to modulate metabolic pathways and in mechanistic studies to elucidate reaction pathways.[2] **Ethanol-1,1-d2**, with deuterium atoms specifically at the C1 position, is an invaluable probe for studying alcohol metabolism and serves as a gold-standard internal standard in analytical chemistry.

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Section 1: Physicochemical Properties of **Ethanol-1,1-d2**

The precise identification and characterization of a compound are paramount for reproducible research. The Chemical Abstracts Service (CAS) has assigned the number 1859-09-2 to **Ethanol-1,1-d2**.[3][4] This unique identifier distinguishes it from other ethanol isotopologues.

Table 1: Key Physicochemical Properties of **Ethanol-1,1-d2**

Property	Value	Source(s)
CAS Number	1859-09-2	[3][4]
Molecular Formula	CH_3CD_2OH	[3]
Synonyms	Ethyl-1,1-d2 alcohol, 1,1-dideuterioethanol	[3][4]
Molecular Weight	48.08 g/mol	[3][4]
Isotopic Purity	Typically ≥98 atom % D	[4]

Section 2: Core Applications in Scientific Research

The strategic placement of deuterium atoms on the ethanol molecule imparts unique characteristics that researchers can exploit for several key applications.

Mechanistic and Metabolic Studies

The metabolism of ethanol to the toxic compound acetaldehyde is primarily catalyzed by the liver enzyme alcohol dehydrogenase (ADH).[1] This enzymatic reaction involves the cleavage of a C-H bond at the C1 position. By substituting these hydrogens with deuterium, as in **Ethanol-1,1-d2**, the rate of this metabolic step is significantly slowed due to the kinetic isotope effect.[1] This allows researchers to:

- Investigate Reaction Mechanisms: Study the rate-determining steps in alcohol oxidation.
- Modulate Toxicity: Reduce the rate of formation of toxic acetaldehyde, which is implicated in alcohol-related organ damage.[1] This principle is a cornerstone of deuterated drug

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development, aiming to create safer and more effective pharmaceuticals.[2]

Gold-Standard Internal Standard in Bioanalysis

In quantitative analytical chemistry, particularly for techniques like Gas Chromatography-Mass Spectrometry (GC-MS) and Liquid Chromatography-Mass Spectrometry (LC-MS), an internal standard (IS) is crucial for accuracy and precision.[5] An ideal IS co-elutes with the analyte and experiences similar matrix effects and ionization suppression.

Ethanol-1,1-d2 is an exemplary internal standard for the quantification of ethanol in biological matrices (e.g., blood, plasma, urine) for several reasons:

- Chemical Similarity: It behaves almost identically to endogenous ethanol during sample preparation and chromatographic separation.
- Mass Difference: It is easily distinguished from non-deuterated ethanol by a mass spectrometer due to its +2 mass shift.[4]
- Improved Accuracy: It effectively compensates for variations in sample extraction, injection volume, and instrument response, leading to highly reliable and reproducible quantification.[5] The use of a deuterated internal standard can improve assay precision to typically <5% RSD (Relative Standard Deviation).[5]

Section 3: Experimental Protocol: Quantification of Ethanol in Blood Samples

This section provides a validated, step-by-step methodology for the determination of blood alcohol content (BAC) using **Ethanol-1,1-d2** as an internal standard with headspace GC-MS.

Materials and Reagents

- **Ethanol-1,1-d2** (Internal Standard Stock)
- Anhydrous Ethanol (Calibration Standard)
- Whole Blood (Blank Matrix)
- Gas-tight syringes and headspace vials

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Step-by-Step Methodology

- Preparation of Internal Standard (IS) Working Solution:
  - Accurately prepare a stock solution of **Ethanol-1,1-d2**.
  - Dilute the stock to a working concentration (e.g., 200 mg/100 mL) in deionized water. The specific concentration should be optimized based on the expected analyte concentration range.
- Preparation of Calibration Standards:
  - Prepare a series of ethanol calibration standards by spiking blank whole blood with known concentrations of anhydrous ethanol. A typical range might be 10, 50, 100, 200, and 400 mg/100 mL.
  - This constitutes a multi-point calibration curve to ensure linearity and accuracy across a range of concentrations.[6]
- Sample Preparation:
  - In a headspace vial, add 0.5 mL of the sample (calibrator, quality control, or unknown).[7]
  - To each vial, add a precise volume (e.g., 0.1 mL) of the IS working solution.[7]
  - Immediately seal the vials to prevent the evaporation of volatile components.
- Headspace GC-MS Analysis:
  - Place the sealed vials in the headspace autosampler.
  - Incubation: Incubate the vials (e.g., at 85°C for 15 minutes) to allow the volatile components to partition into the headspace.[7]
  - Injection: Automatically inject a fixed volume of the headspace gas into the GC-MS system.
  - GC Parameters (Example):

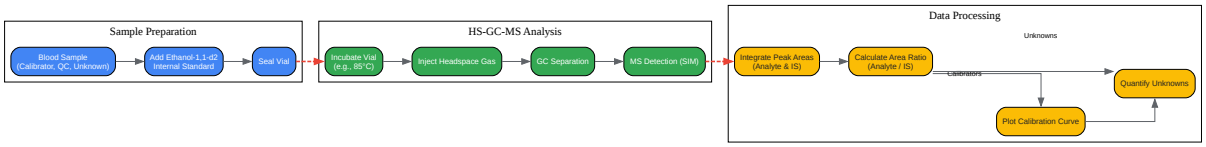
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    - Column: Rtx-BAC Plus 2 or equivalent column designed for alcohol analysis.[7]
    - Oven Program: Isothermal at 40°C for 5 minutes.[5]
    - Carrier Gas: Helium.[7]
  - MS Parameters (Example):
    - Ionization Mode: Electron Ionization (EI).[5]
    - Acquisition Mode: Selected Ion Monitoring (SIM).[5]
    - Ions to Monitor (Ethanol): m/z 31, 45.[5]
    - Ions to Monitor (**Ethanol-1,1-d2**): m/z 33, 47 (corresponding to the M+2 shift).
- Data Analysis and Quality Control (Self-Validation):
  - Calibration Curve: For each calibrator, calculate the ratio of the ethanol peak area to the **Ethanol-1,1-d2** peak area. Plot this ratio against the known concentration of each calibrator to generate a linear regression curve. The curve must have a correlation coefficient (r^2) of ≥0.995.
  - Quantification: Determine the concentration of ethanol in unknown samples by calculating their peak area ratios and interpolating the concentration from the calibration curve.[5]
  - Quality Control (QC): Analyze QC samples (at low, medium, and high concentrations) alongside the unknown samples. The calculated concentrations of the QC samples must be within ±15% of their nominal value for the run to be considered valid.

Workflow Visualization

The following diagram illustrates the analytical workflow for blood alcohol quantification.

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Caption: Workflow for blood alcohol analysis using an internal standard.

Section 4: Sourcing and Procurement

Ethanol-1,1-d2 is a specialized chemical available from several reputable suppliers that cater to the research and pharmaceutical industries. When sourcing this compound, it is essential to obtain a Certificate of Analysis (CoA) to verify its identity and, most importantly, its isotopic purity.

Table 2: Representative Suppliers of **Ethanol-1,1-d2**

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Supplier	Noteworthy Features
Sigma-Aldrich (Merck)	Offers Ethanol-1,1-d2 with specified isotopic purity (e.g., 98 atom % D) and provides comprehensive technical documentation.[4]
CDN Isotopes	A specialized manufacturer of deuterated compounds, often serving as a primary source for other distributors.[8]
Medical Isotopes, Inc.	Specializes in stable isotope-labeled compounds for scientific research.
Clearsynth Labs Limited	A supplier of various research chemicals, including deuterated standards.[3]

Note: This list is not exhaustive, and availability may vary by region. Researchers should always procure chemicals from established suppliers that provide complete safety and quality documentation.

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